

Territrem C structure elucidation

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Compound Focus: Territrem C

CAS No.: 89020-33-7

Cat. No.: S598970

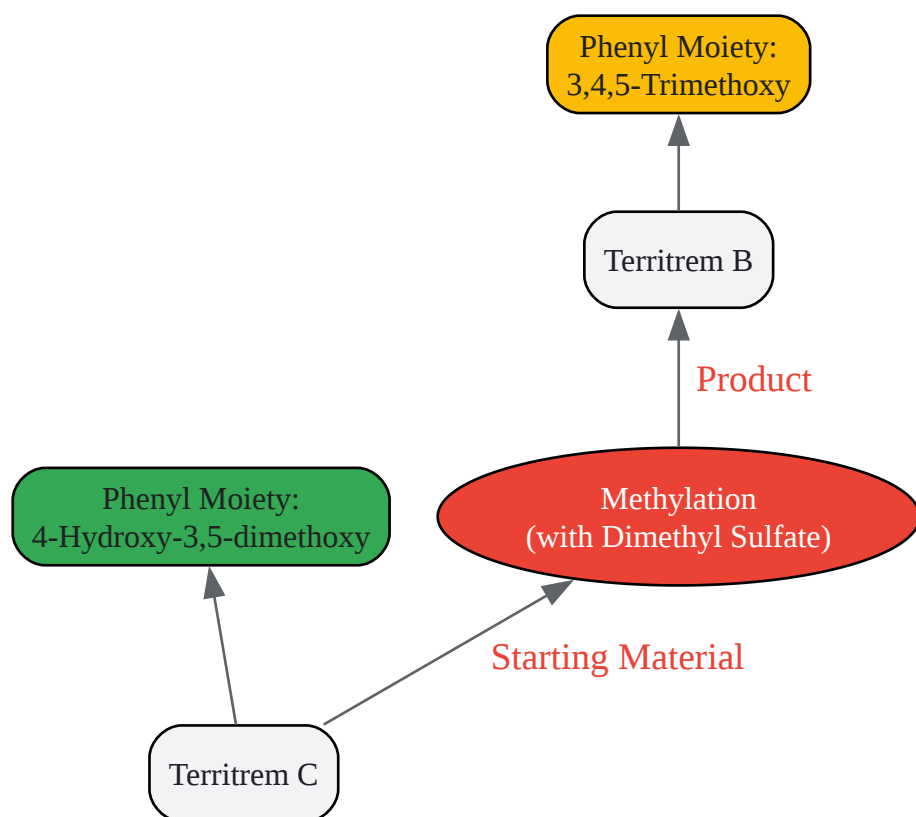
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Chemical Structure and Key Data

Territrem C is a tremorgenic mycotoxin isolated from the fungus *Aspergillus terreus* [1] [2] [3]. The table below summarizes its fundamental chemical and property data:

Property	Description
CAS No.	89020-33-7 [2]
Molecular Formula	C ₂₈ H ₃₂ O ₉ [1] [2] [3]
Molecular Weight	512.20 (cited in older literature) to 512.6 g/mol [1] [2] [3]
IUPAC Name	(4aR)-4a,6,6a,12,12a,12b-Hexahydro-4aβ,12aβ-dihydroxy-9-(3,5-dimethoxy-4-hydroxyphenyl)-4,4,6aα,12bα-tetramethyl-4H,11H-naphtho[2,1-b]pyrano[3,3,4-e]pyran-1,11(5H)-dione [2]
Purity Availability	>95% (commercial sources) [3]

The following diagram illustrates the core structural relationship between **Territrem C** and its analogue, Territrem B, based on the key difference identified in the literature:



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*Relationship between **Territrem C** and **B** based on phenyl moiety and conversion [1] [4].*

Reported Bioactive Properties

Territrem C is characterized by its potent biological activity, primarily through a unique mechanism:

- **Acetylcholinesterase (AChE) Inhibition:** Territrems are known to inhibit the enzyme acetylcholinesterase at peripheral nerve endings [3]. Unlike conventional irreversible inhibitors, **Territrem B** has been shown to act via a **non-covalent yet irreversible binding mechanism** [4]. This suggests that the territrem family, including **Territrem C**, could possess a novel mode of action.
- **Tremorgenic Effect:** Administration of **Territrem C** induces tremors, a defining characteristic of tremorgenic mycotoxins. In mice, intraperitoneal injection leads to the onset of hind limb tremors within 10 minutes [3].

Research Context and Next Steps

The available data provides a foundational understanding, but a full whitepaper requires deeper technical details. Here are suggestions for how you might proceed:

- **Consult Original Publications:** The 1984 paper "Isolation, chemical structure, acute toxicity, and some physicochemical properties of **territrem C** from *Aspergillus terreus*" in *Applied and Environmental Microbiology* is the primary source for structure elucidation. Obtaining the full text is essential [1].
- **Leverage Related Studies:** Reviews on meroterpenoids from *Aspergillus terreus* can provide valuable context on the biosynthetic pathways and structural diversity of this class of compounds, which includes the territrems [5].
- **Investigate Analogues:** Exploring the detailed structure-activity relationships of territrems A and B, for which more studies are available, can offer strong indirect evidence for understanding the properties of **Territrem C** [4].

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